A Researcher's Guide to DM1-SMe: Procurement and Technical Application

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Compound of Interest

Compound Name:	*DM1-SMe*
Cat. No.:	*B10775977*

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **DM1-SMe**, a potent microtubule inhibitor crucial for the development of next-generation cancer therapeutics. This document outlines key purchasing information, detailed experimental protocols, and the core biological pathways influenced by this compound.

DM1-SMe, a derivative of the natural product maytansine, is a highly effective cytotoxic agent. Its primary application is as a payload in antibody-drug conjugates (ADCs), where it is linked to a monoclonal antibody that specifically targets cancer cells. This targeted delivery system minimizes systemic toxicity while maximizing the therapeutic effect at the tumor site.[1][2]

Supplier and Purchasing Information

For research purposes, **DM1-SMe** is available from several reputable suppliers. Purity levels are consistently high across vendors, typically exceeding 98%. Pricing can vary based on the quantity purchased and the specific supplier. Below is a summary of publicly available information from various suppliers. Researchers are advised to request quotes directly from the suppliers for the most up-to-date pricing and availability.

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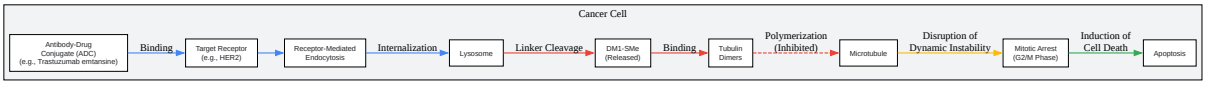
Supplier	Catalog Number (Example)	Purity	Available Quantities (Examples)	Price (USD, Examples)
AdooQ Bioscience	A15960	>99% (HPLC)	1mg, 5mg, 10mg	Contact for pricing
MedchemExpress	HY-100128	99.08%	10 mM * 1 mL in DMSO, 5mg, 10mg, 50mg, 100mg	$205 (10mM*1mL), Contact for other sizes
Aladdin Scientific	D646368-100mg	≥98%	5mg, 10mg, 25mg, 50mg, 100mg	$150.90 (5mg), $1350.90 (100mg)
ChemicalBook	Varies by supplier	Varies	1mg, 5mg, 10mg	$30 (1mg, 96% Purity), Varies by supplier
BOC Sciences	138148-68-2	High Purity	25mg	$519 (25mg)
Cayman Chemical	138148-68-2	Not specified	Not specified	Contact for pricing
BroadPharm	BP-42970	Not specified	Not specified	Contact for pricing

Mechanism of Action: Microtubule Disruption

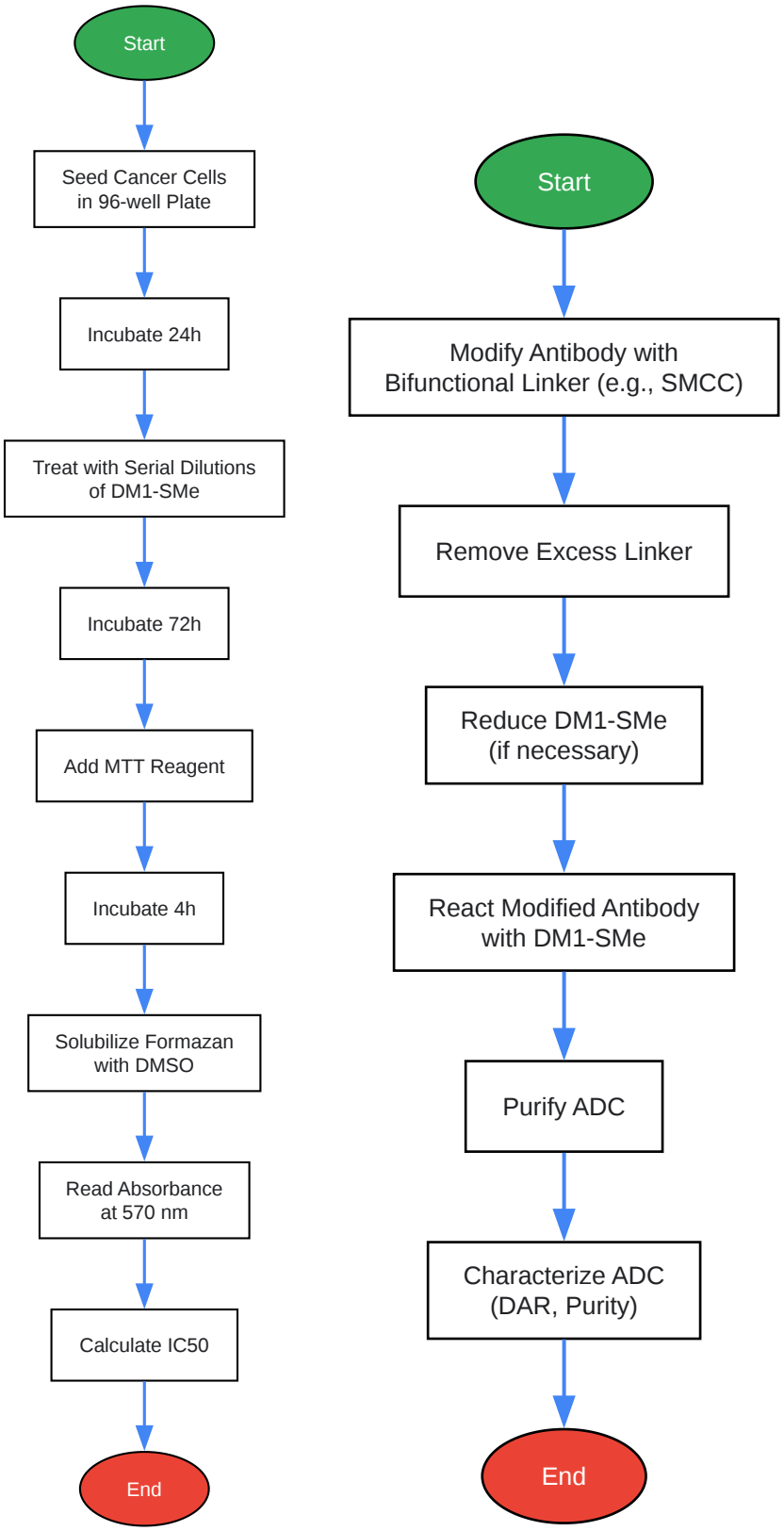
DM1-SMe exerts its cytotoxic effects by potently inhibiting microtubule polymerization.[1][2] Microtubules are essential components of the cytoskeleton, playing a critical role in cell division (mitosis), intracellular transport, and maintenance of cell shape.

By binding to tubulin, the protein subunit of microtubules, **DM1-SMe** disrupts the dynamic instability of these structures. This interference leads to the arrest of the cell cycle at the G2/M phase, preventing cancer cells from dividing and ultimately triggering programmed cell death (apoptosis).[3][4]

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Contact our Ph.D. Support Team for a compatibility check

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